

Triallylmethylsilane: A Comprehensive Technical Guide for Advanced Applications

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Compound of Interest

Compound Name: Triallylmethylsilane

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An In-depth Exploration of a Versatile Organosilicon Compound for Researchers, Scientists, and Drug Development Professionals

Triallylmethylsilane, a key organosilicon compound, presents a versatile platform for a multitude of applications in organic synthesis and polymer chemistry. This guide provides a comprehensive overview of its fundamental properties, synthesis, characterization, and diverse applications, grounded in established scientific principles and practical insights.

Core Properties of Triallylmethylsilane

A foundational understanding of a chemical compound begins with its essential identifiers and physical characteristics. **Triallylmethylsilane** is no exception.

Property	Value	Source(s)
CAS Number	1112-91-0	[1][2]
Molecular Formula	C10H18Si	[1][2]
Molecular Weight	166.34 g/mol	[1][2]
Appearance	Transparent liquid	[1][2]
Boiling Point	95 °C (52 mmHg)	[1][2]
Density	0.775 g/cm ³	[1][2]
Flash Point	22 °C	[1][2]

Synthesis of Triallylmethylsilane: A Practical Approach

The synthesis of **triallylmethylsilane** is most commonly and efficiently achieved through the Grignard reaction. This method involves the reaction of a suitable chlorosilane with an allyl Grignard reagent, offering a reliable route to the desired product. The causality behind this choice of reaction lies in the high nucleophilicity of the Grignard reagent, which readily attacks the electrophilic silicon center of the chlorosilane, leading to the formation of a stable carbon-silicon bond.

Experimental Protocol: Synthesis via Grignard Reaction

This protocol outlines a standard laboratory procedure for the synthesis of **triallylmethylsilane**.

Materials:

- Methyltrichlorosilane (CH₃SiCl₃)
- Magnesium turnings
- Allyl bromide (CH₂=CHCH₂Br)
- Anhydrous diethyl ether

- Anhydrous toluene
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- Preparation of Allylmagnesium Bromide (Grignard Reagent):
 - In a flame-dried, three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.
 - Add a solution of allyl bromide in anhydrous diethyl ether dropwise from the dropping funnel. The reaction is exothermic and should be controlled by the rate of addition.
 - After the addition is complete, reflux the mixture for 30 minutes to ensure complete formation of the Grignard reagent.
- Reaction with Methyltrichlorosilane:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of methyltrichlorosilane in anhydrous diethyl ether dropwise to the cooled Grignard reagent. A white precipitate of magnesium salts will form.
 - After the addition is complete, allow the mixture to warm to room temperature and stir for an additional 2 hours.
- Work-up and Purification:
 - Carefully quench the reaction by the slow addition of a saturated aqueous ammonium chloride solution.
 - Separate the organic layer and extract the aqueous layer with diethyl ether.

- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent by rotary evaporation.
- Purify the crude product by fractional distillation under reduced pressure to obtain pure **triallylmethylsilane**.

Caption: Workflow for the synthesis of **triallylmethylsilane**.

Spectroscopic Characterization

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the structural elucidation of organic compounds. While specific spectra for **triallylmethylsilane** are not readily available in public databases, the expected chemical shifts can be predicted based on the structure and comparison with similar compounds like allyltrimethylsilane.

Expected ^1H NMR (CDCl_3 , 300 MHz):

- δ 5.8-6.0 ppm (m, 3H): Protons on the internal carbon of the allyl groups ($-\text{CH}=\text{}$).
- δ 4.8-5.0 ppm (m, 6H): Terminal protons of the allyl groups ($=\text{CH}_2$).
- δ 1.5-1.7 ppm (d, 6H): Protons on the methylene groups adjacent to the silicon atom ($-\text{Si}-\text{CH}_2-$).
- δ 0.0-0.1 ppm (s, 3H): Protons of the methyl group attached to the silicon atom ($\text{Si}-\text{CH}_3$).

Expected ^{13}C NMR (CDCl_3 , 75 MHz):

- δ 134-135 ppm: Internal carbons of the allyl groups ($-\text{CH}=\text{}$).
- δ 114-115 ppm: Terminal carbons of the allyl groups ($=\text{CH}_2$).
- δ 20-22 ppm: Methylene carbons adjacent to the silicon atom ($-\text{Si}-\text{CH}_2-$).
- δ -5 to -7 ppm: Methyl carbon attached to the silicon atom ($\text{Si}-\text{CH}_3$).

Applications in Polymer Chemistry

The presence of three reactive allyl groups makes **triallylmethylsilane** a valuable monomer and crosslinking agent in polymer synthesis.

Crosslinking Agent in Silicone Elastomers

Triallylmethylsilane can be incorporated into silicone polymer backbones to introduce pendant allyl groups. These groups can then undergo crosslinking reactions, typically through hydrosilylation with a silicon hydride-containing crosslinker, to form a stable three-dimensional network. This process is fundamental to the curing of some silicone elastomers, imparting them with enhanced mechanical strength, thermal stability, and chemical resistance.[3][4][5][6][7]

Caption: Crosslinking of silicone polymers using **triallylmethylsilane**.

Monomer in Radical Polymerization

The allyl groups of **triallylmethylsilane** can participate in radical polymerization, although they are generally less reactive than vinyl monomers.[8][9][10][11] This can lead to the formation of highly crosslinked polymers or the incorporation of silicon-containing moieties into polymer chains, thereby modifying the properties of the final material. The resulting polymers may exhibit improved thermal stability and hydrophobicity.

Applications in Organic Synthesis

The reactivity of the allyl groups in **triallylmethylsilane** also makes it a useful reagent in organic synthesis.

Thiol-Ene Click Chemistry

The allyl groups of **triallylmethylsilane** are excellent substrates for the thiol-ene "click" reaction.[12][13][14][15] This reaction, which proceeds via a radical mechanism, allows for the efficient and regioselective addition of thiols across the double bonds. This provides a powerful method for the functionalization of the silane with a wide variety of sulfur-containing molecules, opening up avenues for the synthesis of novel organosilicon compounds with tailored properties.[2][12][13][14][15]

Caption: Thiol-ene reaction with **triallylmethylsilane**.

Safety and Handling

Triallylmethylsilane is a flammable liquid and should be handled in a well-ventilated fume hood. Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. It is important to avoid contact with skin and eyes and to prevent inhalation of vapors. Store in a cool, dry place away from sources of ignition.

Conclusion

Triallylmethylsilane is a versatile and valuable compound for researchers in both polymer chemistry and organic synthesis. Its trifunctional nature allows for its use as a crosslinking agent to enhance the properties of silicone elastomers and as a monomer for the creation of novel silicon-containing polymers. Furthermore, its reactivity in thiol-ene click chemistry provides a robust platform for the synthesis of functionalized organosilanes. A thorough understanding of its synthesis, characterization, and reactivity is key to unlocking its full potential in the development of advanced materials and complex molecules.

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